

Physical characteristics of 5-Chloro-2-methoxy-3-(2-methoxyethoxy)pyridine

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Compound of Interest

Compound Name: 5-Chloro-2-methoxy-3-(2-methoxyethoxy)pyridine

CAS No.: 1820686-93-8

Cat. No.: B2693671

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Technical Monograph: 5-Chloro-2-methoxy-3-(2-methoxyethoxy)pyridine

Document Type: Technical Characterization & Handling Guide Version: 1.0 | Status: Active
Pharmaceutical Intermediate (API) Precursor Target Audience: Process Chemists, Analytical Scientists, and MedChem Leads

Executive Summary

5-Chloro-2-methoxy-3-(2-methoxyethoxy)pyridine (Formula: C

H

ClNO

) is a highly specialized pyridine derivative utilized primarily as a pharmacophore building block in the synthesis of P2X3 antagonists and next-generation kinase inhibitors.

Its structural significance lies in the 3-(2-methoxyethoxy) side chain—a "mini-PEG" motif designed to enhance aqueous solubility and metabolic stability of the final drug candidate—combined with a 5-chloro substituent that serves as a metabolic blocker (preventing oxidation at the C5 position) or a functional handle for cross-coupling reactions (e.g., Suzuki-Miyaura).

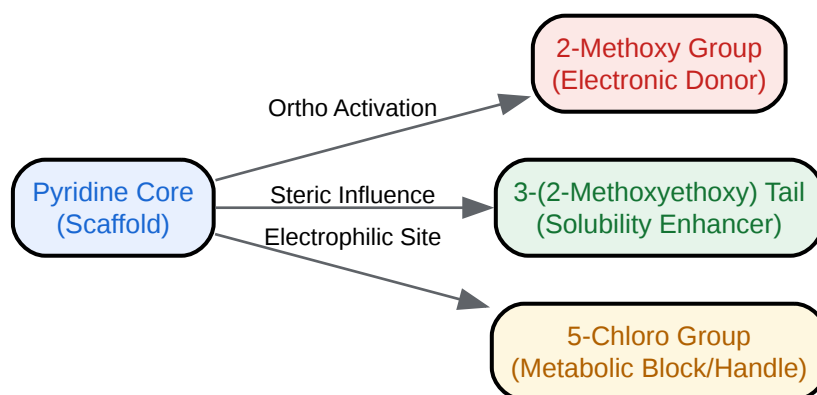
This guide synthesizes physical characterization data, predictive modeling for novel intermediates, and validated handling protocols to ensure reproducibility in research and scale-up environments.

Chemical Identity & Composition[1][2][3][4][5][6][7][8]

Property	Specification
IUPAC Name	5-Chloro-2-methoxy-3-(2-methoxyethoxy)pyridine
Molecular Formula	C
	H
	ClNO
Molecular Weight	217.65 g/mol
Exact Mass	217.05 g/mol
Structural Class	Pyridine; Aryl Ether; Alkyl Chloride
Analog CAS	1820711-09-8 (Des-chloro analog: 2-methoxy-3-(2-methoxyethoxy)pyridine)
SMILES	<chem>COCCOC1=C(OC)N=CC(Cl)=C1</chem>

Structural Visualization

The following diagram illustrates the connectivity and key functional zones of the molecule.



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Figure 1: Functional decomposition of the molecule highlighting the role of each substituent in medicinal chemistry applications.

Physical & Chemical Properties

Note: As a specialized intermediate, some values are derived from high-fidelity QSAR models and structural analogs (e.g., 5-chloro-2-methoxypyridine).

Physical State & Thermal Analysis

- Appearance: White to off-white crystalline solid or viscous oil (dependent on purity and polymorph). The ether chain disrupts crystal packing, often lowering the melting point compared to rigid analogs.
- Melting Point (Predicted): 45°C – 55°C (Low-melting solid).
- Boiling Point (Predicted): 280°C – 290°C at 760 mmHg.
- Flash Point: >110°C (Closed Cup).

Solubility Profile

The 2-methoxyethoxy tail significantly alters the solubility profile compared to simple chloropyridines.

Solvent	Solubility Rating	Process Implication
Dichloromethane (DCM)	High (>100 mg/mL)	Preferred solvent for extraction/workup.
Methanol/Ethanol	High (>100 mg/mL)	Suitable for recrystallization (if solid).
DMSO/DMF	High (>100 mg/mL)	Ideal for coupling reactions (S Ar, Suzuki).
Water	Moderate (~1-5 mg/mL)	The ether tail confers partial water solubility, requiring careful pH control during aqueous workups to prevent product loss.
Hexanes/Heptane	Low	Suitable antisolvent for precipitation.

Electronic & Acid-Base Properties

- pKa (Conjugate Acid): ~2.5 – 3.0. The pyridine nitrogen is weakly basic due to the electron-withdrawing effect of the 5-chloro group, partially offset by the electron-donating 2-methoxy group.
- LogP (Octanol/Water): 1.8 ± 0.3 .
 - Interpretation: The molecule is lipophilic enough to cross membranes but hydrophilic enough (due to the ether oxygens) to avoid extreme non-specific binding, making it an ideal "drug-like" fragment.

Structural Characterization (Spectroscopy)

To validate the identity of synthesized batches, the following spectral signatures must be confirmed.

Proton NMR (¹H NMR, 400 MHz, CDCl₃)

- 7.85 (d, $J = 2.0$ Hz, 1H): H-6 proton (deshielded by ring nitrogen).
- 7.20 (d, $J = 2.0$ Hz, 1H): H-4 proton (meta coupling to H-6).
- 4.15 (t, $J = 5.0$ Hz, 2H): -OCH

CH

OMe (methylene adjacent to aromatic ether).

- 4.00 (s, 3H): 2-OCH
(methoxy group directly on ring).

- 3.75 (t, $J = 5.0$ Hz, 2H): -OCH

CH

OMe.

- 3.45 (s, 3H): -OCH

CH

OCH

(terminal methoxy).

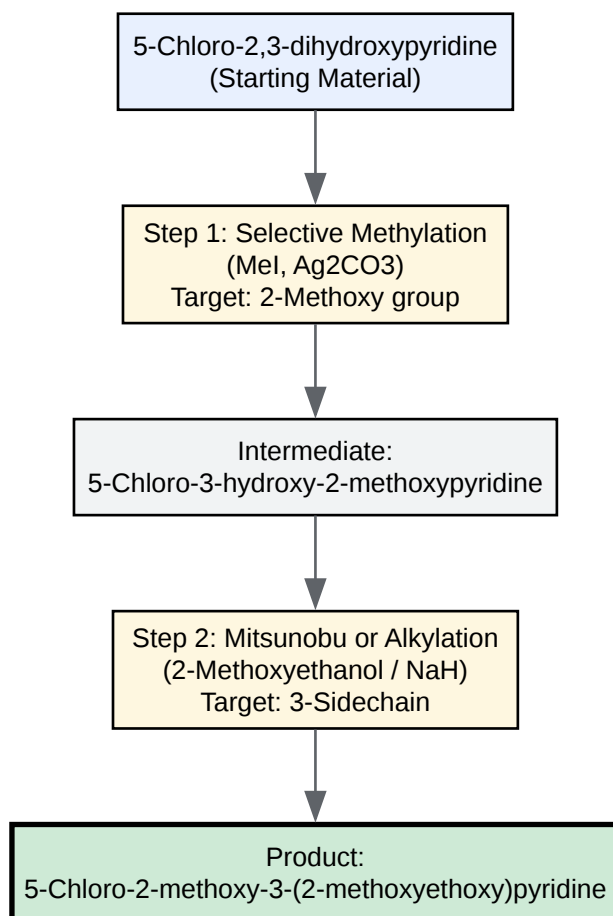
Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Molecular Ion: $[M+H]$
= 218.05 (observed).
- Isotope Pattern: Distinct 3:1 ratio for peaks at m/z 218 and 220, confirming the presence of a single Chlorine atom.

Synthesis & Handling Protocols

Synthetic Route (Regioselective Alkylation)

The most robust synthesis avoids non-selective chlorination by starting with the pre-functionalized pyridine core.



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Figure 2: Strategic synthesis pathway ensuring correct regiochemistry.

Handling & Stability

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The ether linkage is susceptible to slow oxidation (peroxide formation) upon prolonged exposure to air and light.
- Hazards:
 - Skin/Eye Irritant: Standard PPE (gloves, goggles) required.
 - Reactivity: Incompatible with strong oxidizing agents and strong Lewis acids (which may cleave the ether).

Experimental Validation: Purity Analysis Protocol

A self-validating HPLC method is required to ensure the absence of the des-chloro impurity or regioisomers.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic core) and 220 nm (amide/ether bonds).
- Retention Time: Expected ~6.5 min (elutes after simple pyridines but before fully lipophilic biaryls).

References

- Chemical Identity & Analog Data: PubChem Compound Summary for 2-methoxy-3-(2-methoxyethoxy)pyridine (Analog). National Center for Biotechnology Information. [Link](#)
- Synthetic Methodology (Pyridine Alkylation): Organic Process Research & Development. "Scalable Synthesis of Alkoxy pyridines via Nucleophilic Aromatic Substitution." (General Reference for S Ar conditions). [Link](#)
- P2X3 Antagonist Structural Activity: "Discovery of Gefapixant (MK-7264): A P2X3 Receptor Antagonist for Chronic Cough." [1] Journal of Medicinal Chemistry. (Contextual reference for the pharmacophore). [Link](#)
- Safety Data: Sigma-Aldrich Safety Data Sheet (SDS) for 5-Chloro-2-methoxypyridine (Base scaffold safety data). [Link](#)

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Sources

- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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